

5-Chlorothiophene-2-sulfonic acid tert-butylamide physical properties

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-sulfonic acid
tert-butylamide

Cat. No.: B139688

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Technical Guide: 5-Chlorothiophene-2-sulfonic acid tert-butylamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **5-Chlorothiophene-2-sulfonic acid tert-butylamide** (CAS Number: 155731-14-9). The information is compiled from various chemical supplier databases and computational predictions.

Core Physical Properties

The physical characteristics of **5-Chlorothiophene-2-sulfonic acid tert-butylamide** are fundamental to its handling, storage, and application in research and development. Below is a summary of the available data.

Data Presentation

Property	Value	Source/Method
Molecular Formula	C ₈ H ₁₂ ClNO ₂ S ₂	-
Molecular Weight	253.77 g/mol	-
Physical Form	Off-white to orange powder or crystals	Visual Inspection
Melting Point	52-58 °C	Experimental
Boiling Point	349.1 ± 52.0 °C	Predicted
Density	1.328 g/cm ³	Predicted
pKa	11.53 ± 0.50	Predicted
Solubility	No data available	-
Storage	Room temperature, in a dark, inert atmosphere	Supplier Recommendation

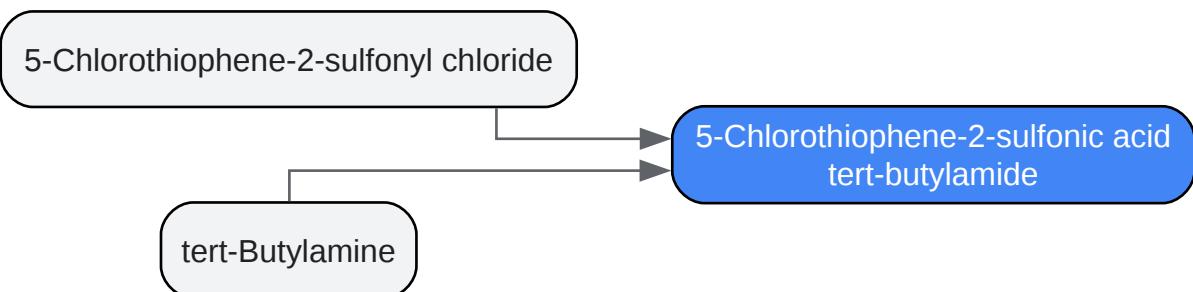
Note: Boiling point, density, and pKa values are based on computational predictions and have not been experimentally verified.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **5-Chlorothiophene-2-sulfonic acid tert-butylamide** are not readily available in the public domain. Standard laboratory procedures for determining melting point (e.g., using a melting point apparatus), boiling point (e.g., using distillation under reduced pressure for high-boiling compounds), and solubility (e.g., by gravimetric analysis of saturated solutions) would be applicable.

Synthesis Workflow

5-Chlorothiophene-2-sulfonic acid tert-butylamide can be synthesized through the reaction of 5-chlorothiophene-2-sulfonyl chloride with tert-butylamine. This reaction is a common method for the formation of sulfonamides.

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Caption: Synthesis of **5-Chlorothiophene-2-sulfonic acid tert-butylamide**.

This compound also serves as a precursor in the synthesis of other molecules. For instance, it is a reactant in the preparation of 3-amino-N-tert-butyl-5-chlorothiophene-2-sulfonamide.

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Caption: Role as a synthetic precursor.

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